

Application Note: 2-Chloro-N-propylpropanamide in Organic Synthesis[1][2]

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Compound of Interest

Compound Name: 2-chloro-N-propylpropanamide

CAS No.: 94318-71-5

Cat. No.: B1370612

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Executive Summary & Chemical Profile

2-chloro-N-propylpropanamide acts as a versatile electrophilic scaffold ("warhead") in medicinal chemistry.[1] Its reactivity is driven by the

-chloro substituent, which serves as an excellent leaving group for nucleophilic substitution () reactions.[1] This allows for the rapid generation of diverse

-functionalized amides, a structural motif common in ion channel blockers, local anesthetics, and agrochemicals (e.g., napropamide analogs).[1]

Chemical Identity Table

Property	Specification
IUPAC Name	2-chloro-N-propylpropanamide
CAS Number	94318-71-5
Molecular Formula	
Molecular Weight	149.62 g/mol
Appearance	White to off-white crystalline solid or oil (purity dependent)
Solubility	Soluble in DCM, Chloroform, Methanol, Acetonitrile; Sparingly soluble in water.[1][2][3][4][5]
Key Reactivity	Nucleophilic substitution at -carbon; Amide hydrolysis.[1]

Structural Context & Prilocaine Differentiation

Researchers often confuse this compound with the precursor for the local anesthetic Prilocaine.[1] It is vital to distinguish the two to prevent synthetic failure.

- Target Compound (This Protocol):**2-chloro-N-propylpropanamide**[1][2][3][4][5][6][7][8][9][10][11]
 - Structure: Propyl group attached to Amide Nitrogen.[1]
 - Use: Synthesis of N-propyl-2-amino-propanamide libraries.
- Prilocaine Intermediate:**2-chloro-N-(2-methylphenyl)propanamide**[1]
 - Structure: o-Tolyl group attached to Amide Nitrogen.[1]
 - Use: Synthesis of Prilocaine (which has a propyl group on the alpha amine, not the amide nitrogen).[1]

Core Protocol A: Synthesis of 2-Chloro-N-propylpropanamide

If the building block is not purchased, it must be synthesized with high purity to avoid oligomerization.[\[1\]](#)

Reaction Scheme

[\[1\]](#)

Materials

- Reagents: 2-Chloropropionyl chloride (1.0 equiv), Propylamine (1.0 equiv).[\[1\]](#)
- Base: Triethylamine (TEA) or Diisopropylethylamine (DIPEA) (1.1 equiv).[\[1\]](#)
- Solvent: Dichloromethane (DCM) (anhydrous).[\[1\]](#)

Step-by-Step Procedure

- Setup: Flame-dry a 250 mL round-bottom flask (RBF) and equip with a magnetic stir bar and nitrogen inlet.
- Solvation: Dissolve Propylamine (5.91 g, 100 mmol) and TEA (11.1 g, 110 mmol) in DCM (100 mL). Cool the solution to 0°C using an ice bath.
- Addition: Add 2-Chloropropionyl chloride (12.7 g, 100 mmol) dropwise over 30 minutes. Caution: Exothermic reaction.[\[1\]](#) Maintain internal temp < 5°C.
- Reaction: Allow the mixture to warm to room temperature (25°C) and stir for 3 hours. Monitor by TLC (30% EtOAc/Hexanes) for disappearance of amine.[\[1\]](#)
- Workup:
 - Quench with water (50 mL).
 - Wash organic layer with 1M HCl (2 x 50 mL) to remove unreacted amine/TEA.[\[1\]](#)
 - Wash with Sat. NaHCO₃ (2 x 50 mL) and Brine (50 mL).

- Dry over anhydrous
 , filter, and concentrate in vacuo.
- Purification: If necessary, purify via flash column chromatography (Silica gel, 0-30% EtOAc in Hexanes).

Core Protocol B: Nucleophilic Substitution (Library Generation)

This is the primary application: displacing the chlorine atom with a nucleophile (amine, thiol, or alkoxide) to create bioactive molecules.^[1]

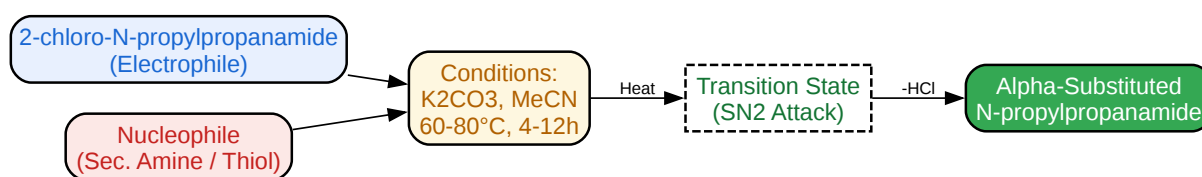
Reaction Mechanism

The reaction proceeds via a classic

mechanism.^[1] The nucleophile attacks the

-carbon from the backside, displacing the chloride ion.^[1] Inversion of configuration occurs if the starting material is chiral.^[1]

Visualization: Reaction Workflow



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Figure 1: General workflow for functionalizing **2-chloro-N-propylpropanamide** via nucleophilic substitution.

Experimental Protocol

Objective: Synthesis of 2-(pyrrolidin-1-yl)-N-propylpropanamide.

- Reactants:
 - Substrate: **2-chloro-N-propylpropanamide** (1.0 equiv, 1.5 g, 10 mmol).[\[1\]](#)
 - Nucleophile: Pyrrolidine (1.2 equiv, 0.85 g, 12 mmol).[\[1\]](#)
 - Base: Potassium Carbonate (

) (2.0 equiv, anhydrous).[\[1\]](#)
 - Solvent: Acetonitrile (MeCN) (20 mL).[\[1\]](#)
- Procedure:
 - Mix: In a pressure vial or RBF, combine the substrate, pyrrolidine, and

in MeCN.
 - Heat: Heat the mixture to 60°C for 6 hours.
 - Note: Use KI (0.1 equiv) as a catalyst (Finkelstein condition) if reaction is sluggish.[\[1\]](#)
 - Monitor: Check TLC (solvent system: 5% MeOH in DCM). Product will be more polar than the starting chloride.[\[1\]](#)
 - Filtration: Cool to RT. Filter off the inorganic salts (

, KCl).[\[1\]](#)
 - Concentration: Evaporate the filtrate to yield the crude oil.
 - Purification: The product is an amine.[\[1\]](#) Purify by acid-base extraction:
 1. Dissolve crude in EtOAc.[\[1\]](#)
 2. Extract into 1M HCl (aqueous).
 3. Discard organic layer (removes non-basic impurities).[\[1\]](#)
 4. Basify aqueous layer to pH 10 with NaOH.[\[1\]](#)

5. Extract back into DCM (3x).[1]

6. Dry and concentrate.

Data Summary: Optimization Parameters

Parameter	Standard Condition	Optimization for Steric Bulk
Solvent	Acetonitrile (MeCN)	DMF or DMSO (Higher T allowed)
Base	(Solid)	DIPEA (Liquid, soluble)
Catalyst	None	Sodium Iodide (NaI, 10 mol%)
Temperature	60°C	80-100°C

Safety & Handling (SDS Highlights)

- Hazard Class: Skin Irritant (Category 2), Eye Irritant (Category 2A).[1]
- Specific Risk:
 - chloro amides are alkylating agents.[1] They can cause allergic skin reactions (sensitization).[1]
- PPE: Nitrile gloves (double gloving recommended), safety goggles, and fume hood are mandatory.[1]
- Spill Management: Quench with dilute ammonia or amine solution to deactivate the alkylating potential before disposal.[1]

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comparison and crystallographic data of alpha-chloro amides).[1]

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